

handling and storage of 4-tert-butylbenzyl mercaptan

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Compound of Interest

Compound Name: *4-tert-Butylbenzyl mercaptan*

Cat. No.: *B1334090*

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An In-depth Technical Guide to the Handling and Storage of **4-tert-butylbenzyl Mercaptan**

For Researchers, Scientists, and Drug Development Professionals

Introduction

4-tert-butylbenzyl mercaptan, also known as (4-tert-butylphenyl)methanethiol, is a benzyl mercaptan derivative with the chemical formula C₁₁H₁₆S.^[1] It is a crucial intermediate in the synthesis of various organic compounds, including the acaricide pyridaben, and is also utilized as a ligand in the synthesis of metal clusters.^{[2][3]} This guide provides a comprehensive overview of the safe handling and storage procedures for **4-tert-butylbenzyl mercaptan**, intended for laboratory and drug development professionals.

Chemical and Physical Properties

4-tert-butylbenzyl mercaptan is a colorless to light yellow liquid with a characteristic stench.^{[4][5]} Understanding its physical and chemical properties is fundamental to its safe handling.

Property	Value
Molecular Formula	C11H16S ^[1]
Molecular Weight	180.31 g/mol ^{[1][6]}
CAS Number	49543-63-7 ^[7]
Appearance	Colorless or light yellow liquid ^{[4][5]}
Boiling Point	102-103 °C at 3.1 mmHg ^[2]
Density	0.966 g/mL at 25 °C
Flash Point	72.2 °C (162.0 °F) - closed cup ^[8]
Refractive Index	n20/D 1.5430

Hazard Identification and Safety Precautions

4-tert-butylbenzyl mercaptan is classified as a hazardous substance. The GHS pictograms associated with this chemical indicate it is an irritant.

Hazard Statements:

- H315: Causes skin irritation.^[6]
- H319: Causes serious eye irritation.^[6]
- H335: May cause respiratory irritation.^[6]

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapours/spray.^[4]
- P264: Wash skin thoroughly after handling.^[4]
- P271: Use only outdoors or in a well-ventilated area.^[9]
- P280: Wear protective gloves/ protective clothing/ eye protection/ face protection.^[9]

- P302 + P352: IF ON SKIN: Wash with plenty of soap and water.[9]
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[9]

Handling and Personal Protective Equipment (PPE)

Proper handling procedures are critical to minimize exposure and ensure a safe working environment.

Experimental Protocol for Safe Handling:

- Ventilation: Always handle **4-tert-butylbenzyl mercaptan** in a well-ventilated area, preferably within a chemical fume hood.[9][10]
- Personal Protective Equipment (PPE):
 - Eye Protection: Wear chemical safety goggles or a face shield.[9]
 - Hand Protection: Wear chemically resistant gloves (e.g., nitrile rubber).[9]
 - Respiratory Protection: If ventilation is inadequate or for spill cleanup, use a NIOSH-approved respirator with an appropriate filter for organic vapors.[8]
 - Skin and Body Protection: Wear a lab coat or other protective clothing to prevent skin contact.[9]
- Hygiene: Wash hands thoroughly after handling.[11] Do not eat, drink, or smoke in areas where the chemical is handled or stored.[10]
- Ignition Sources: Keep away from open flames, hot surfaces, and other sources of ignition. [10][12]

Storage Requirements

Proper storage is essential to maintain the chemical's integrity and prevent hazardous situations.

Experimental Protocol for Safe Storage:

- Container: Store in a tightly closed container.[9]
- Location: Store in a cool, dry, and well-ventilated place.[9][13]
- Incompatible Materials: Store away from strong oxidizing agents and acids.[12]
- Labeling: Ensure containers are clearly labeled with the chemical name and associated hazards.

Storage Parameter	Recommendation
Storage Class Code	10 - Combustible liquids[8]
Ventilation	Store in a well-ventilated place.[9]
Container	Keep container tightly closed.[9]
Temperature	Keep cool.[9][13]

Emergency Procedures

In the event of an emergency, follow these procedures.

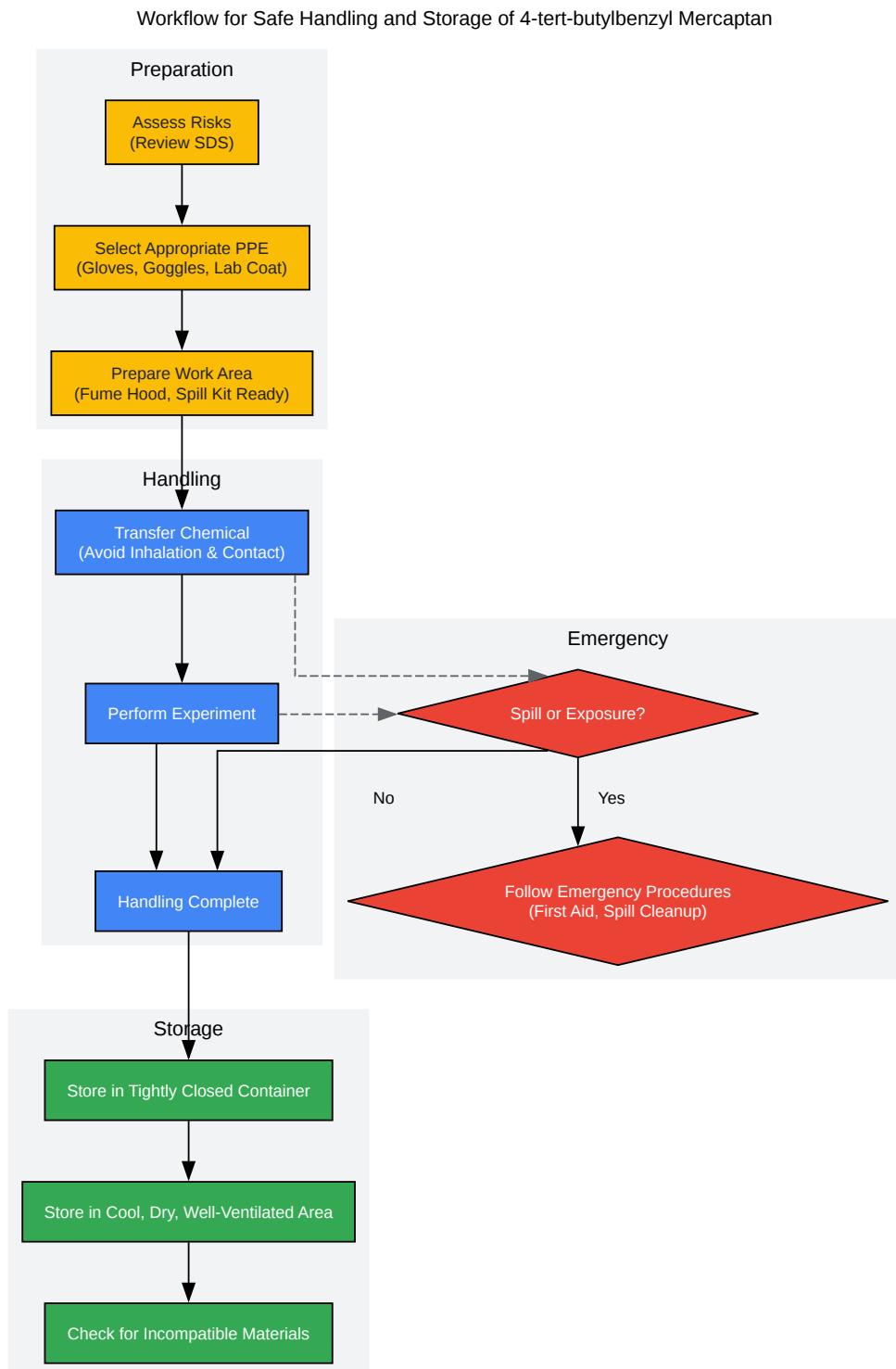
Experimental Protocol for Emergency Response:

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention if you feel unwell.[9][11]
- Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing. Get medical advice if skin irritation occurs.[9][11]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, including under the eyelids. Remove contact lenses if present and easy to do. Continue rinsing and seek medical attention if eye irritation persists.[9][11]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.[12]

- Spill Response: Evacuate the area and ensure adequate ventilation. Remove all sources of ignition. Absorb the spill with an inert material (e.g., sand, vermiculite) and place it in a suitable container for disposal.[11]
- Fire Fighting: Use dry chemical, carbon dioxide, water spray, or alcohol-resistant foam to extinguish a fire.[9] Firefighters should wear self-contained breathing apparatus and full protective gear.[9]

Logical Workflow for Handling and Storage

The following diagram illustrates the logical workflow for the safe handling and storage of **4-tert-butylbenzyl mercaptan**.



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Caption: Safe Handling and Storage Workflow.

Conclusion

The safe handling and storage of **4-tert-butylbenzyl mercaptan** are paramount for protecting laboratory personnel and the environment. By adhering to the guidelines outlined in this technical guide, researchers, scientists, and drug development professionals can minimize risks and ensure the safe and effective use of this important chemical intermediate. Always refer to the most current Safety Data Sheet (SDS) for the most up-to-date information.

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